

AZ8010 Cross-Reactivity: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: **AZ8010**

Cat. No.: **B15581992**

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For researchers, scientists, and drug development professionals, understanding the cross-reactivity profile of a kinase inhibitor is paramount for interpreting experimental results and predicting potential off-target effects. This guide provides a comparative analysis of **AZ8010**, a known inhibitor of TANK-binding kinase 1 (TBK1) and I κ B kinase ϵ (IKK ϵ), with other commonly used inhibitors targeting the same pathway. The information is supported by available experimental data and detailed methodologies for key assays.

Executive Summary

AZ8010 is a potent inhibitor of the non-canonical I κ B kinases TBK1 and IKK ϵ , which are crucial components of innate immunity signaling pathways. While comprehensive kinome-wide screening data for **AZ8010** is not readily available in the public domain, existing research indicates its activity extends to the Fibroblast Growth Factor Receptor (FGFR) family. This guide compares the known target profile of **AZ8010** with alternative TBK1/IKK ϵ inhibitors—BX-795, MRT67307, and Amlexanox—for which more extensive cross-reactivity data is available. This comparative approach aims to provide researchers with a framework for selecting the most appropriate inhibitor for their experimental needs, considering both on-target potency and off-target effects.

Data Presentation: Kinase Inhibitor Selectivity Profile

The following table summarizes the inhibitory activity (IC50) of **AZ8010** and selected alternative compounds against their primary targets and a range of off-target kinases. It is important to note the limited availability of broad-spectrum kinase screening data for **AZ8010**.

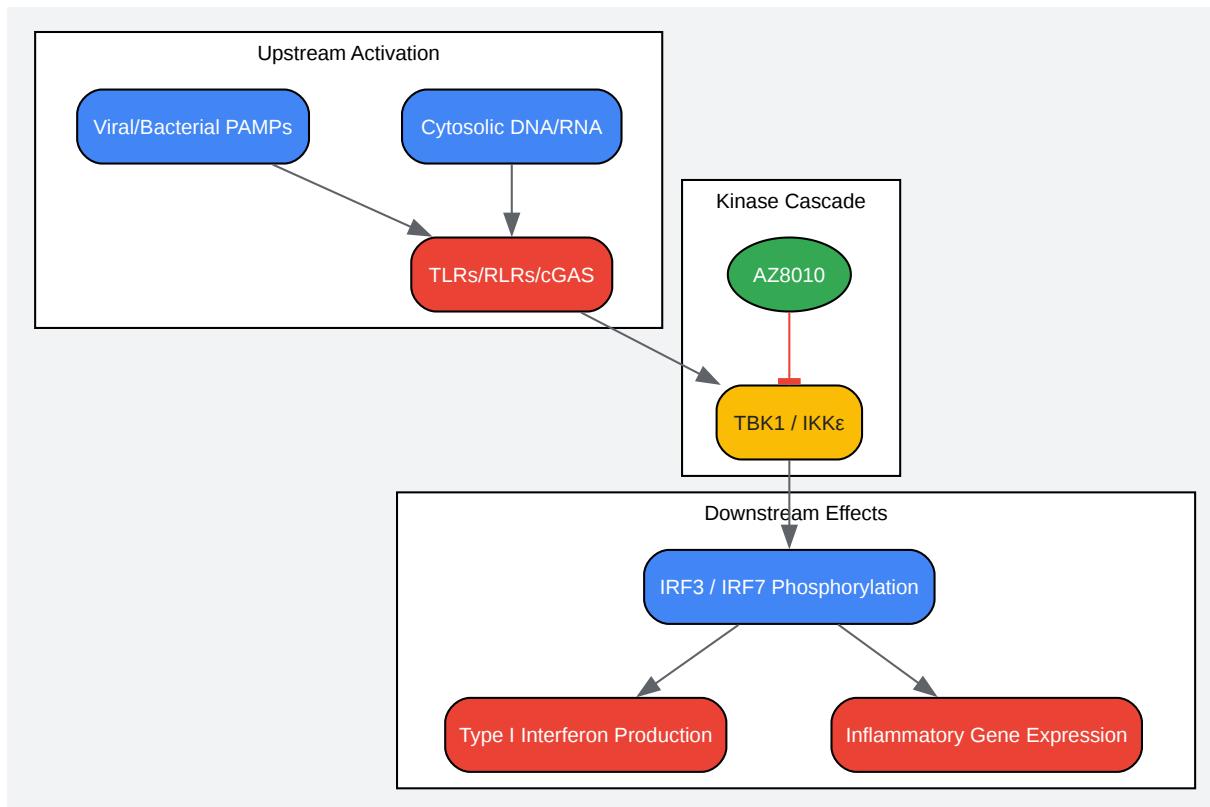
Kinase Target	AZ8010 IC50 (nM)	BX-795 IC50 (nM)	MRT67307 IC50 (nM)	Amlexanox IC50 (nM)
TBK1	Data not available	6	19	~1500
IKK ϵ	Data not available	68	160	~1500
FGFR1	Potent Inhibition	>10,000	Data not available	Data not available
FGFR2	Potent Inhibition	>10,000	Data not available	Data not available
FGFR3	Potent Inhibition	>10,000	Data not available	Data not available
PDK1	Data not available	6	Data not available	Data not available
Aurora B	Data not available	25	Data not available	Data not available
MARK3	Data not available	8	Data not available	Data not available
ERK8	Data not available	20	Data not available	Data not available
ULK1	Data not available	Data not available	24	Data not available
GRK5	Data not available	Data not available	Data not available	Potent Inhibition

Note: "Data not available" indicates that specific IC50 values were not found in the searched public domain literature. "Potent Inhibition" for **AZ8010** against FGFRs is noted from a study

demonstrating its efficacy, though specific IC₅₀ values were not provided in the excerpt.

Signaling Pathway and Experimental Workflow Visualizations

To aid in the conceptualization of the inhibitor's mechanism and the methods for its characterization, the following diagrams are provided.



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TBK1/IKK ϵ Signaling Pathway Inhibition by **AZ8010**.

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